

Application Note: Ac-GAK-AMC Histone Deacetylase (HDAC) Assay Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ac-GAK-AMC

Cat. No.: B12388759

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Histone deacetylases (HDACs) are a class of enzymes that play a crucial role in regulating gene expression by removing acetyl groups from lysine residues on histones and other proteins.[1][2] Their activity is implicated in various cellular processes, and their dysregulation is associated with several diseases, including cancer.[1][3] Consequently, HDACs are significant targets for therapeutic intervention.[3][4] This document provides a detailed protocol for a fluorogenic HDAC activity assay using the **Ac-GAK-AMC** substrate. This two-step assay is a sensitive and reliable method for measuring the activity of certain HDACs and for screening potential inhibitors.[4][5]

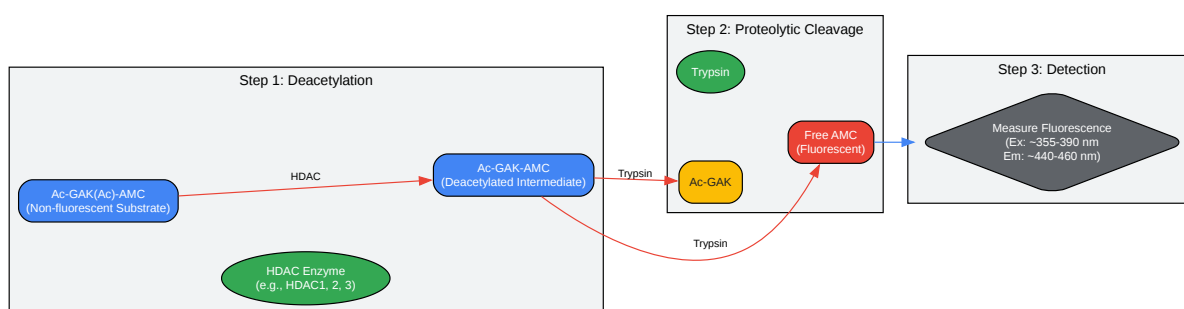
The assay principle is based on a two-step enzymatic reaction. In the first step, an HDAC enzyme deacetylates the acetylated lysine residue of the **Ac-GAK-AMC** substrate. In the second step, trypsin is added, which specifically cleaves the peptide bond C-terminal to the now deacetylated lysine, releasing the fluorescent 7-amino-4-methylcoumarin (AMC) group.[3][4][5] The resulting fluorescence is directly proportional to the HDAC activity.[4][5]

Substrate Specificity

The **Ac-GAK-AMC** substrate, and the similar Boc-Lys(Ac)-AMC, are recognized by several HDACs. They are commonly used for assaying the activity of Class I HDACs, specifically HDAC1, HDAC2, and HDAC3.[5] However, it is reported to be poorly recognized by HDAC8.[5]

Experimental Workflow & Signaling Pathway

The workflow for the **Ac-GAK-AMC** HDAC assay is a sequential two-step enzymatic reaction.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. resources.bio-technique.com [resources.bio-technique.com]
- 2. A Homogeneous Fluorimetric HDAC Activity Assay Using Non-Peptide HDAC Green Substrate | AAT Bioquest [aatbio.com]
- 3. bmglabtech.com [bmglabtech.com]
- 4. researchgate.net [researchgate.net]

- 5. Purification and enzymatic assay of class I histone deacetylase enzymes - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Ac-GAK-AMC Histone Deacetylase (HDAC) Assay Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12388759#ac-gak-amc-hdac-assay-protocol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com